

Physicochemical Properties & Environmental Profile

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Compound Focus: Perfluorodecanoic acid

CAS No.: 335-76-2

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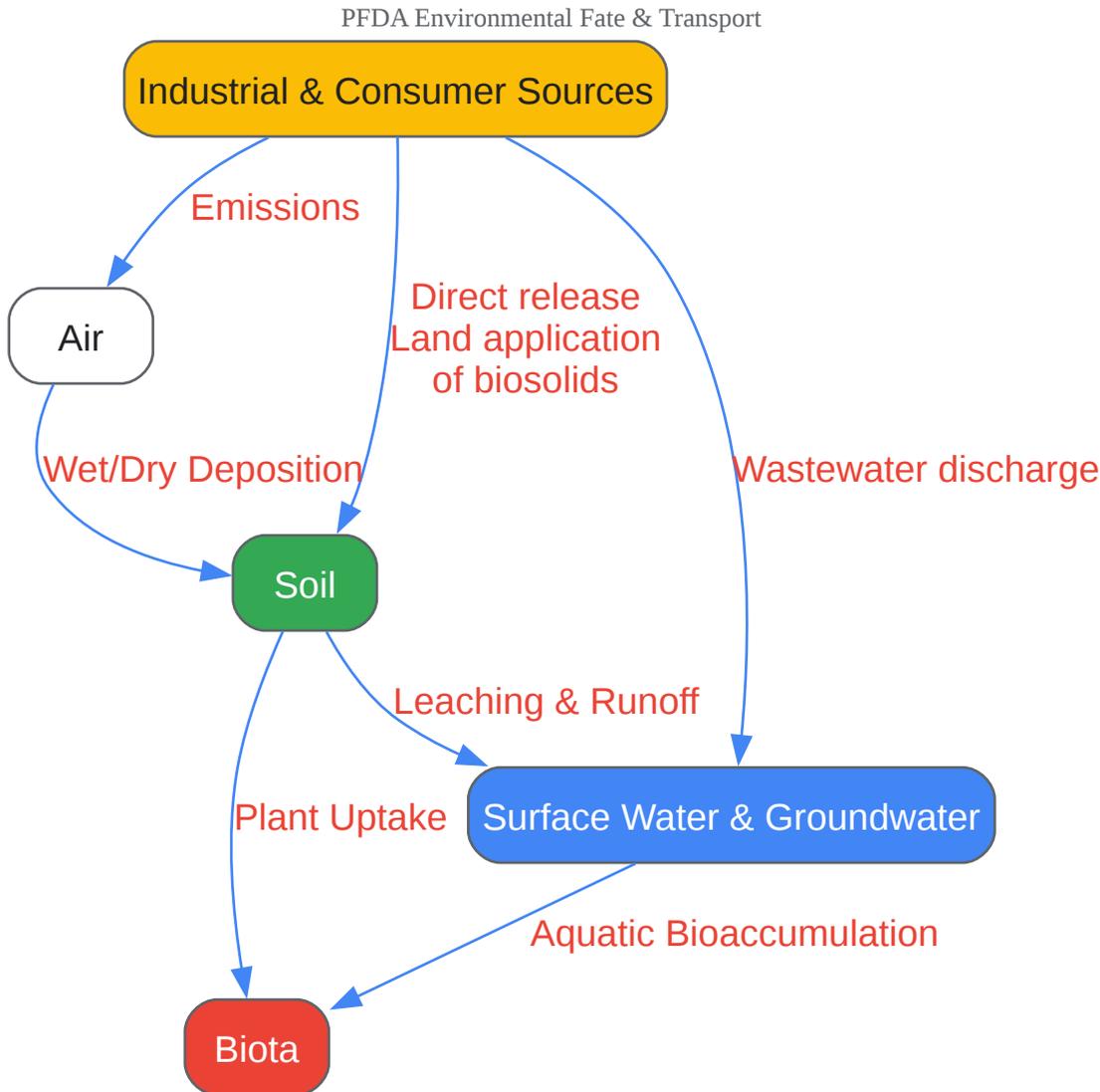
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The table below summarizes key properties of PFDA that govern its behavior in the environment. PFDA is a member of the per- and polyfluoroalkyl substances (PFAS), specifically classified as a long-chain perfluoroalkyl carboxylic acid (PFCA) [1].

Property	Description/Value	Environmental Implication
Chemical Structure	Long-chain PFCA (10 perfluorinated carbons) [1]	Persistence and bioaccumulation potential.
Persistence	Extremely stable and persistent in the environment [1].	Long-term environmental contamination; worldwide distribution.
Mobility in Soil	Moderately mobile [1].	Potential for leaching into groundwater.
Bioaccumulation Potential	High potential to bioaccumulate in aquatic organisms [1].	Increased concentrations in the food web.
Carbon-Fluorine Bond	One of the strongest bonds in organic chemistry [2] [3].	Primary reason for extreme environmental persistence and resistance to degradation.

Environmental Transport and Fate

PFDA's environmental distribution is influenced by its unique properties. The following diagram illustrates its primary transport pathways and fate.



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PFDA moves from sources through environmental compartments, accumulating in living organisms.

- **Sources and Entry into the Environment:** PFDA is entirely synthetic and enters the environment through various waste streams [1]. Key sources include industrial facilities involved in manufacturing (e.g., metals, electronics, textiles) and use of PFAS-containing products like **aqueous film-forming foams (AFFF)** at airports and military bases [1] [4]. Consumer products such as stain-resistant coatings for carpets/furniture, food packaging, and ski wax are also ongoing sources [1].
- **Transport Mechanisms:** In the **atmosphere**, PFDA can exist in vapor or particle-bound phases and is removed via wet and dry deposition [1]. In the **subsurface**, its transport is strongly influenced by

interactions with soil and sediment components. For example, the presence of **iron-sulfide minerals (FexSy)** can affect its mobility, but this is highly dependent on local geochemistry, such as the type of ions (e.g., NO_3^- , SO_4^{2-}) present in groundwater [5].

- **Transformation and Accumulation:** PFDA is highly resistant to environmental degradation due to strong carbon-fluorine bonds [2] [3]. It can be taken up by **plants** from contaminated soil and has a **high potential for bioaccumulation** in aquatic organisms [1]. A recent modeling study suggests there may be up to 80,000 presumptive contamination sites in the U.S., with industries like metal and electronics manufacturing warranting closer scrutiny [4].

Human Exposure Pathways

The general population is exposed to PFDA through several routes, with the oral pathway being the most significant [1].

Exposure Pathway	Details	Populations with Potentially Higher Exposure
Dietary Ingestion	Primary exposure route; enters food chain via contaminated water, soil, and bioaccumulation [1].	General population.
Drinking Water	Contamination from groundwater plumes near industrial sites, landfills, or areas using AFFF [6].	Communities near known contamination sites.
Dust Inhalation & Ingestion	PFAS in household dust from treated consumer products (e.g., carpets, fabrics) [1] [6].	Infants and young children (due to hand-to-mouth behavior).
Occupational Exposure	Frequent contact with PFAS-containing products [1] [6].	Firefighters, industrial workers (e.g., chemical manufacturing, ski waxers).

Biomonitoring data from the National Health and Nutrition Examination Survey (NHANES) has detected PFDA in the blood of the U.S. population, though serum concentrations have been declining over time due to industry phase-outs [1]. PFDA has also been detected in cord blood and human milk, indicating exposure routes for fetuses and infants [1].

Analytical Methods and Research Directions

Accurately measuring PFAS in environmental samples is technically challenging. The table below contrasts traditional and emerging analytical techniques.

Method	Principle	Advantages	Limitations
Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS)	Separates compounds using a liquid solvent in a column before mass analysis [7].	Standard, well-established method for long-chain PFAS [7].	Ineffective for separating short- and ultrashort-chain PFAS; uses large amounts of solvent [7].
Supercritical Fluid Chromatography with Mass Spectrometry (SFC-MS/MS)	Uses supercritical CO ₂ as the mobile phase for separation [7].	More efficient, uses less solvent; can detect a wider range of PFAS (short, ultrashort, long) in one run [7].	Still under development as a routine analytical method [7].

Current environmental research on PFAS like PFDA focuses on several key areas [2]:

- **Health Effects:** Understanding links to immune system suppression, thyroid disease, increased cholesterol, cancer risk, and developmental effects.
- **Environmental Remediation:** Developing technologies to destroy PFAS or remove them from water (e.g., improved filtration media, electrochemical methods).
- **Exposure Science:** Characterizing all sources of exposure and the health effects of complex PFAS mixtures.

Key Takeaways for Researchers

- **Persistence is the Core Challenge:** The extreme stability of PFDA, driven by the C-F bond, makes it a "forever chemical," leading to widespread and long-term environmental contamination [1] [3].
- **Complex Environmental Behavior:** PFDA's transport is governed by multiple factors, including source type, geochemistry (e.g., mineral composition, ion content), and hydrology [1] [5].
- **Analytical Gaps Exist:** Standard methods like LC-MS/MS may miss shorter-chain PFAS, which are more mobile in water. Emerging techniques like SFC-MS/MS aim to provide a more comprehensive analysis [7].

- **Human Exposure is Widespread but Variable:** While dietary intake is the main pathway, populations near contamination sources or with specific occupational exposures can have significantly higher levels [1] [4].

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